

# Lck Inhibitor II proper disposal procedures

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *Lck Inhibitor II*

CAS No.: *918870-43-6*

Cat. No.: *B1674661*

[Get Quote](#)

Proper disposal of **Lck Inhibitor II** (specifically CAS 918870-43-6, a tri-substituted pyrimidine) requires strict adherence to hazardous chemical waste protocols.<sup>[1]</sup> As a bioactive small molecule kinase inhibitor, it must be treated as a potential environmental toxin and health hazard, regardless of whether a specific GHS classification is fully established for your specific lot.<sup>[1]</sup>

The following guide synthesizes chemical safety data with operational logistics to ensure your laboratory maintains compliance and safety integrity.

## Chemical Identity & Hazard Profile

Before initiating disposal, verify the compound identity.<sup>[1]</sup> "Lck Inhibitor" is a generic term; this guide specifically targets **Lck Inhibitor II**.

Parameter	Specification	Causality / Relevance to Disposal
Compound Name	Lck Inhibitor II	Target specificity (Lck kinase).
CAS Number	918870-43-6	Critical: Confirms identity. Distinguishes from Lck Inhibitor (CAS 213743-31-8). [1][2]
Chemical Structure	Tri-substituted pyrimidine	Nitrogen-rich heterocycle; potential for aquatic toxicity if released.[1]
Physical State	Solid (Powder)	Requires particulate containment (N95/P100) to prevent inhalation.[1]
Solubility	DMSO, Ethanol	Organic solvents dictate liquid waste stream compatibility (Non-Halogenated Organic).[1]
Bioactivity	ATP-competitive inhibitor	High Risk: Designed to alter cell signaling; must not enter water tables.[1]

“

*Operational Check: Check the label on your vial.[1] If the CAS is 213743-31-8, it is "Lck Inhibitor" (not II), but the disposal protocols below remain valid and recommended due to similar bioactivity profiles.[1]*

## Personal Protective Equipment (PPE) Protocol

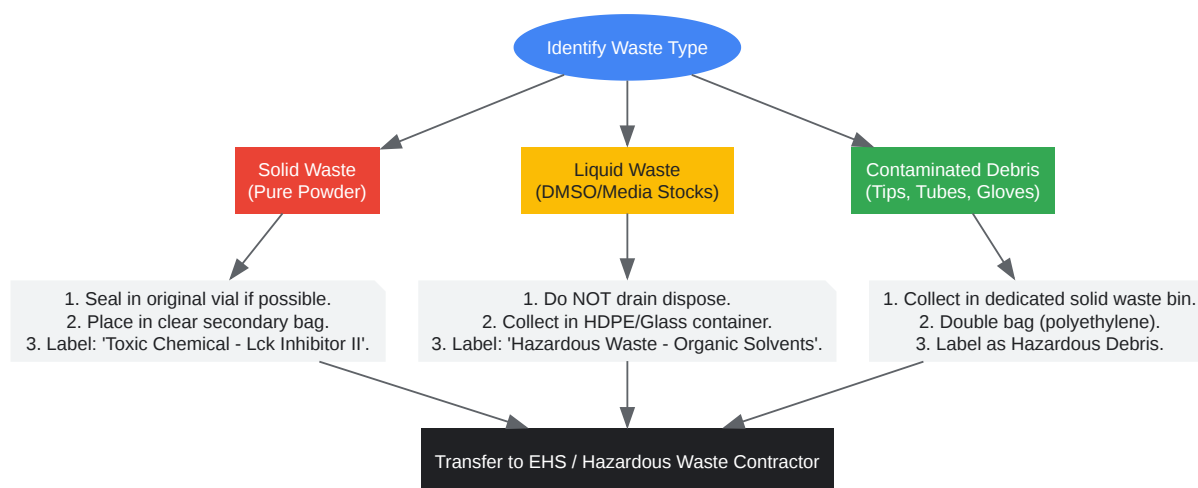
Standard laboratory PPE is insufficient for handling pure bioactive powders during disposal.[1] The causality here is exposure minimization: kinase inhibitors can be absorbed through skin or

inhaled.[1]

- Respiratory: N95 respirator (minimum) or P100 particulate mask if handling open powder outside a fume hood.[1]
- Dermal: Double nitrile gloves (0.11 mm minimum thickness).[1] Change outer gloves immediately if contaminated.[1]
- Ocular: Chemical splash goggles (standard safety glasses do not seal against airborne dust).[1]
- Body: Lab coat with cuffed sleeves; closed-toe shoes.

## Waste Stream Decision Matrix

The following diagram illustrates the logical flow for categorizing **Lck Inhibitor II** waste. This self-validating system ensures no material enters the municipal water supply.[1]



[Click to download full resolution via product page](#)

Figure 1: Logical waste stream segregation for **Lck Inhibitor II**. Blue nodes indicate decision points; colored nodes indicate waste categories; grey nodes indicate procedural actions.

## Step-by-Step Disposal Protocols

### A. Solid Waste (Unused Powder)[1]

- Context: Expired or surplus lyophilized powder in original vials.
- Protocol:
  - Do not empty the vial. The safest container is the original manufacturer's vial.[1]
  - Ensure the cap is tightly sealed.[1] Parafilm the cap to prevent accidental opening during transport.[1]
  - Place the vial into a clear, sealable polyethylene bag (secondary containment).
  - Attach a Hazardous Waste Tag.[1]
  - Label Declaration: "**Lck Inhibitor II** (CAS 918870-43-6) - Toxic Solid."[1]

### B. Liquid Waste (Stock Solutions & Media)

- Context: DMSO stock solutions or cell culture media containing the inhibitor.[1]
- Protocol:
  - Segregation: Determine the primary solvent.[1]
    - DMSO/Ethanol Stocks: Segregate into Non-Halogenated Organic Waste.
    - Aqueous/Media: Segregate into Aqueous Hazardous Waste.
  - Container: Use High-Density Polyethylene (HDPE) or Amber Glass containers. Avoid standard LDPE wash bottles which DMSO can degrade over time.[1]
  - Prohibition: NEVER pour down the sink. Kinase inhibitors are stable and bioactive; municipal water treatment does not effectively remove them, leading to environmental bioaccumulation.[1]

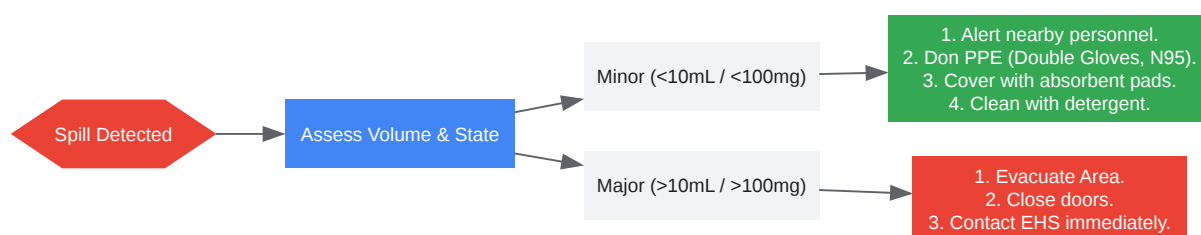
- Rinsing: Triple rinse empty stock vials with a small volume of solvent (DMSO or Ethanol).  
[1] Collect the rinsate into the liquid waste container, not the drain.

## C. Contaminated Debris (Consumables)[1]

- Context: Pipette tips, weighing boats, gloves, and paper towels used to wipe surfaces.[1]
- Protocol:
  - Collect all dry solid waste in a dedicated "Chemically Contaminated" bin (usually lined with a yellow or clear heavy-duty bag).[1]
  - Sharps: If using needles or glass pipettes, place them in a rigid puncture-proof sharps container labeled "Chemical Sharps." [1]
  - Decontamination: If a surface was contaminated, wipe with 10% ethanol followed by a detergent solution.[1] Dispose of the wipes in the solid hazardous waste, not regular trash.  
[1]

## Spill Response Protocol

In the event of a spill, immediate action prevents exposure and facility contamination.[1]



[Click to download full resolution via product page](#)

Figure 2: Spill response escalation logic. Differentiates between minor spills (manageable by lab staff) and major spills (requiring EHS intervention).[1]

## Regulatory Compliance & Documentation

Adherence to federal and local regulations is mandatory.[1] This protocol aligns with standard EPA (RCRA) guidelines for "P-listed" or "U-listed" equivalent chemicals (toxic/reactive).[1]

- Documentation: Maintain a log of disposed amounts.
- Labeling: All waste containers must have a "Start Date" and "Fill Date". Do not exceed 90 days of storage in the satellite accumulation area.
- Contractor Handoff: Ensure your institution's EHS department or licensed waste contractor (e.g., Stericycle, Veolia) receives the waste.[1] Do not transport waste on public roads yourself.[1]

## References

- Santa Cruz Biotechnology. **Lck Inhibitor II** (CAS 918870-43-6) Product Data & Safety.[1] Retrieved from [1]
- Cayman Chemical. Lck Inhibitor (CAS 213743-31-8) Safety Data Sheet.[1][2] (Used for comparative hazard assessment of pyrrolopyrimidine class).[1] Retrieved from
- National Institutes of Health (NIH). Drain Discharge Guide for Hazardous Chemicals.[1] Retrieved from [1]
- Cornell University EHS. Chemical Waste Disposal Procedures. Retrieved from

### *Need Custom Synthesis?*

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## Sources

- 1. [caymanchem.com](http://caymanchem.com) [[caymanchem.com](http://caymanchem.com)]
- 2. [cdn.caymanchem.com](http://cdn.caymanchem.com) [[cdn.caymanchem.com](http://cdn.caymanchem.com)]
- To cite this document: BenchChem. [Lck Inhibitor II proper disposal procedures]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b1674661/docs#lck-inhibitor-ii-proper-disposal-procedures\]](https://www.benchchem.com/product/b1674661/docs#lck-inhibitor-ii-proper-disposal-procedures)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)